

Commercial Production of Neodecanoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: Neodecanoyl chloride

Cat. No.: B1347055

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Neodecanoyl chloride (CAS No. 40292-82-8) is a branched-chain acyl chloride that serves as a critical intermediate in the synthesis of a variety of commercially significant products.[1] Its unique structure, featuring a tertiary carbon atom attached to the carbonyl group, imparts specific steric and electronic properties that are leveraged in various applications. Primarily, **neodecanoyl chloride** is a key precursor in the production of organic peroxides, which are widely used as initiators in polymerization processes for manufacturing plastics and resins.[2] [3] Beyond polymerization, it finds utility in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals where the introduction of a bulky, hydrophobic neodecanoyl moiety is desired to modify the properties of the final molecule.[3]

This technical guide provides an in-depth overview of the commercial production of **neodecanoyl chloride**, focusing on the core chemical synthesis, process workflows, and key experimental parameters. It is intended to be a valuable resource for researchers, scientists, and professionals involved in chemical synthesis and drug development.

Physicochemical Properties and Specifications

Neodecanoyl chloride is a colorless to pale yellow liquid with a pungent odor.[3][4] It is miscible with common organic solvents but reacts with water and alcohols.[4] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₉ ClO	[4]
Molecular Weight	190.71 g/mol	[5]
CAS Number	40292-82-8	[4][5]
Appearance	Clear, colorless to pale yellow liquid	[3][4]
Odor	Pungent	[3][4]
Boiling Point	210 °C at 101 kPa	[4]
Density	0.95 g/cm ³ at 20 °C	[4]
Solubility	Soluble in common organic solvents	[4]
Purity (Assay)	≥ 99.0%	[4]
Hydrogen Chloride	≤ 0.05%	[4]
Phosgene	≤ 0.05%	[4]

Core Synthesis: Nucleophilic Acyl Substitution

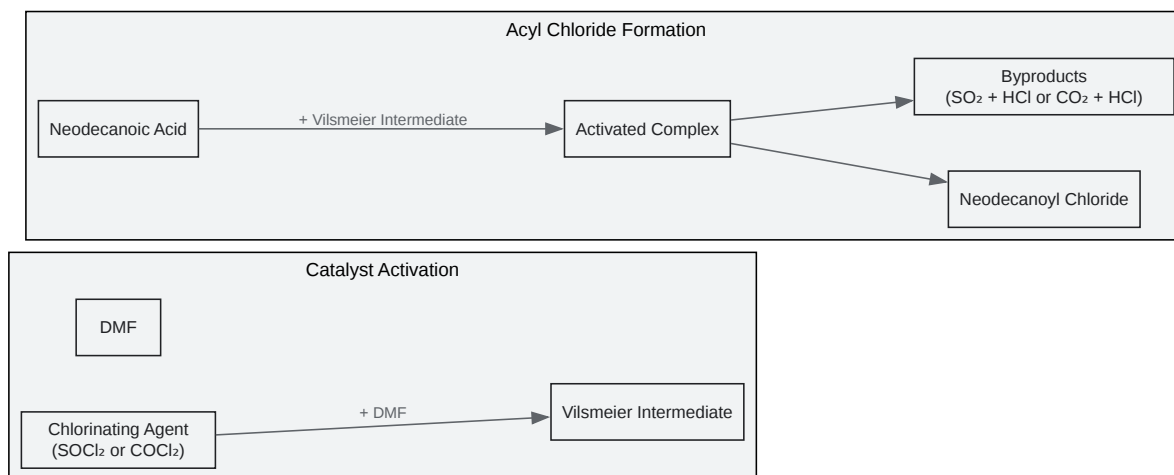
The commercial synthesis of **neodecanoyl chloride** is primarily achieved through the reaction of neodecanoic acid with a chlorinating agent. This reaction proceeds via a nucleophilic acyl substitution mechanism. The hydroxyl group of the carboxylic acid is converted into a better leaving group, which is then displaced by a chloride ion.

Commonly used chlorinating agents in industrial settings include thionyl chloride (SOCl₂) and phosgene (COCl₂).^[6] The choice of reagent is often dictated by factors such as cost, reactivity, and the ease of separation of byproducts.

General Reaction Mechanism

The reaction is typically catalyzed by a small amount of N,N-dimethylformamide (DMF). DMF reacts with the chlorinating agent to form a Vilsmeier-type intermediate, which is a more potent

acylating agent. This intermediate then reacts with the carboxylic acid to generate the acyl chloride.



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General reaction mechanism for the synthesis of **neodecanoyl chloride**.

Commercial Production Processes

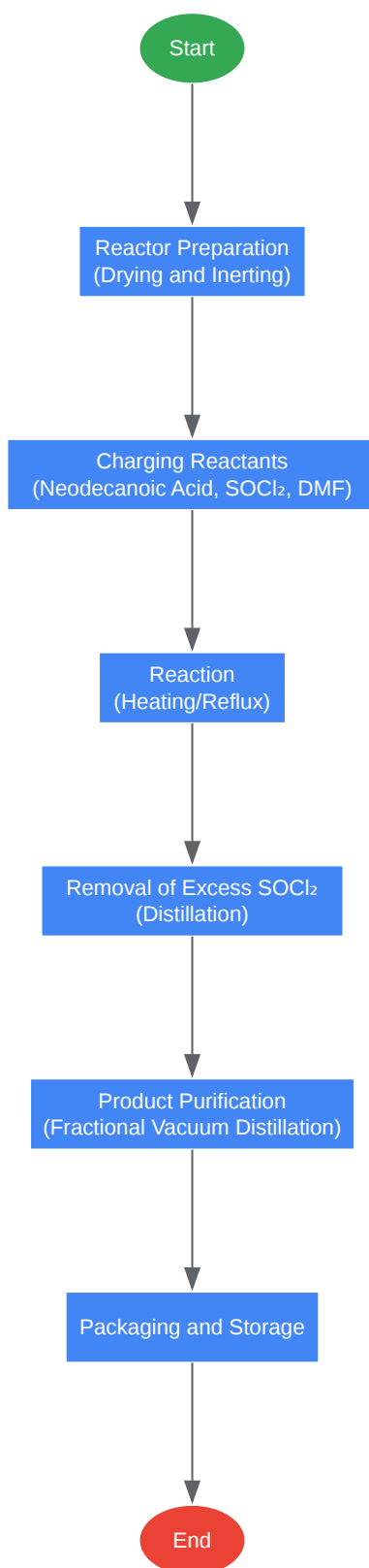
The commercial production of **neodecanoyl chloride** can be carried out using either batch or continuous processes. The choice between these methods depends on the production scale, economic considerations, and safety requirements.

Batch Production

Batch production is a common method for manufacturing specialty chemicals like **neodecanoyl chloride**. The process involves charging the reactants into a stirred-tank reactor and carrying out the reaction to completion, followed by purification of the product.

This protocol is a representative example for the synthesis of a long-chain acyl chloride and can be adapted for **neodecanoyl chloride**.

- **Reactor Preparation:** A glass-lined or other suitably corrosion-resistant reactor is thoroughly dried and purged with an inert gas, such as nitrogen.
- **Charging Reactants:** Neodecanoic acid is charged into the reactor. An excess of thionyl chloride (typically 1.5 to 2.0 molar equivalents) is then added. A catalytic amount of N,N-dimethylformamide (DMF) is introduced.
- **Reaction:** The mixture is heated, often to reflux, and maintained at that temperature for several hours until the reaction is complete. The progress of the reaction can be monitored by measuring the evolution of the gaseous byproducts (SO₂ and HCl).
- **Removal of Excess Reagent:** After the reaction is complete, the excess thionyl chloride is removed by distillation, often under reduced pressure.
- **Purification:** The crude **neodecanoyl chloride** is then purified by fractional vacuum distillation to achieve the desired purity.^[1]



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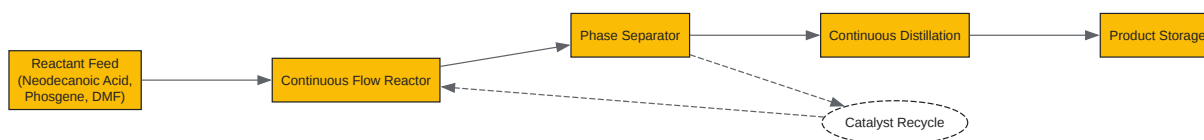
Workflow for the batch production of **neodecanoyl chloride**.

Continuous Production

Continuous flow synthesis offers several advantages over batch processing, including improved safety, better heat and mass transfer, and higher throughput for large-scale production.[1] In a continuous process, reactants are continuously fed into a reactor, and the product is continuously withdrawn.

This protocol is based on general principles for the continuous synthesis of acyl chlorides using phosgene.

- **Catalyst Adduct Formation:** In a preliminary step, a catalyst adduct is formed by reacting phosgene with N,N-dimethylformamide.
- **Reaction Setup:** A continuous flow reactor system, typically consisting of a series of stirred-tank reactors (CSTRs) or a plug flow reactor (PFR), is used.
- **Reactant Feed:** Molten neodecanoic acid and gaseous or liquid phosgene are continuously fed into the reactor containing the catalyst adduct.
- **Reaction Conditions:** The reaction is maintained at a specific temperature and pressure to ensure a high conversion rate.
- **Phase Separation:** The product stream, containing **neodecanoyl chloride** and the catalyst phase, is continuously withdrawn and fed into a phase separator.
- **Purification:** The **neodecanoyl chloride** phase is continuously purified, typically through a distillation column, to remove any residual starting materials, byproducts, or dissolved catalyst.



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Workflow for the continuous production of **neodecanoyl chloride**.

Quantitative Data from Representative Industrial Processes

The following table summarizes typical reaction parameters and outcomes for the industrial synthesis of long-chain acyl chlorides, which are analogous to the production of **neodecanoyl chloride**.

Parameter	Batch Process (Thionyl Chloride)	Continuous Process (Phosgene)	Reference(s)
Chlorinating Agent	Thionyl Chloride (SOCl ₂)	Phosgene (COCl ₂)	[6]
Catalyst	N,N-Dimethylformamide (DMF)	N,N-Dimethylformamide (DMF)	[6]
Molar Ratio (Acid:Agent)	1 : 1.5 - 2.0	1 : 1.0 - 1.3	-
Reaction Temperature	Reflux	20 - 80 °C	-
Pressure	Atmospheric	0.8 - 1.2 bar	-
Typical Yield	> 95%	> 98%	-
Typical Purity	≥ 99%	≥ 99.5%	[4]

Safety Considerations

The commercial production of **neodecanoyl chloride** involves the handling of hazardous materials and requires strict adherence to safety protocols.

- Corrosive Materials: **Neodecanoyl chloride**, thionyl chloride, phosgene, and the byproduct hydrogen chloride are all corrosive and can cause severe burns to the skin, eyes, and respiratory tract.[4]

- **Toxicity:** Phosgene is a highly toxic gas and requires specialized handling and containment systems. Thionyl chloride is also toxic and releases hazardous gases upon contact with water.
- **Reactive Hazards:** The reaction is exothermic and can lead to a runaway reaction if not properly controlled. The reagents are water-reactive, and contact with moisture must be strictly avoided.

Appropriate personal protective equipment (PPE), including chemical-resistant gloves, goggles, and respiratory protection, must be worn. The process should be carried out in a well-ventilated area, and emergency procedures for spills and exposures must be in place.

Conclusion

The commercial production of **neodecanoyl chloride** is a well-established industrial process that relies on the principles of nucleophilic acyl substitution. The choice between batch and continuous production methods is determined by the scale of manufacturing and economic factors. Both processes, when properly controlled, can deliver high yields of high-purity **neodecanoyl chloride**. A thorough understanding of the reaction chemistry, process parameters, and safety considerations is essential for the successful and safe production of this important chemical intermediate.

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